

# In-Depth Technical Guide: Safety and Handling of 2-(Aminomethyl)-4-bromophenol

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## Compound of Interest

Compound Name: 2-(Aminomethyl)-4-bromophenol

Cat. No.: B1330120

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **2-(Aminomethyl)-4-bromophenol** (CAS No. 58349-96-5). The information is intended for laboratory personnel and professionals involved in drug development and scientific research.

## Chemical and Physical Properties

**2-(Aminomethyl)-4-bromophenol** is a substituted phenol derivative. A clear understanding of its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO	--INVALID-LINK--
Molecular Weight	202.05 g/mol	--INVALID-LINK--
Appearance	Solid	[Various Suppliers]
Melting Point	185 - 189 °C (365 - 372 °F)	--INVALID-LINK--[1]
log Pow (Octanol/Water Partition Coefficient)	ca. -0.09 (at 25 °C, pH 7.5)	--INVALID-LINK--[1]
Storage Temperature	2-8°C, under inert gas	--INVALID-LINK--[2]

## Toxicological Profile

The toxicological data for **2-(Aminomethyl)-4-bromophenol** indicates that it is a hazardous substance requiring careful handling. The primary concerns are acute toxicity, skin and eye irritation, sensitization, and potential mutagenicity.[\[1\]](#)

Toxicological Endpoint	Result	Species	Method	Source
Acute Oral Toxicity (LD50)	671 mg/kg	Rat (male and female)	OECD Test Guideline 401 (or similar)	--INVALID-LINK-- <a href="#">[1]</a>
Skin Corrosion/Irritation	Causes skin irritation	Rabbit	OECD Test Guideline 404 (or similar)	--INVALID-LINK-- <a href="#">[1]</a>
Serious Eye Damage/Irritation	Causes serious eye irritation	Rabbit	OECD Test Guideline 405 (or similar)	--INVALID-LINK-- <a href="#">[1]</a>
Respiratory or Skin Sensitization	May cause an allergic skin reaction	Guinea pig	Buehler Test (OECD Test Guideline 406 or similar)	--INVALID-LINK-- <a href="#">[1]</a>
Germ Cell Mutagenicity	Suspected of causing genetic defects	Not specified	Ames Test (OECD Test Guideline 471 or similar) is a common method.	--INVALID-LINK-- <a href="#">[1]</a>
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs (Kidney) through prolonged or repeated exposure.	Not specified	Not specified	--INVALID-LINK-- <a href="#">[1]</a>

## Hazard Identification and Safety Precautions

This compound is classified as harmful if swallowed or inhaled, a skin and eye irritant, a skin sensitizer, and is suspected of causing genetic defects.<sup>[1]</sup> It may also cause damage to the kidneys through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

GHS Hazard Statements:

- H302 + H332: Harmful if swallowed or if inhaled.<sup>[1]</sup>
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.<sup>[1]</sup>
- H319: Causes serious eye irritation.
- H341: Suspected of causing genetic defects.<sup>[1]</sup>
- H373: May cause damage to organs (Kidney) through prolonged or repeated exposure.<sup>[1]</sup>
- H410: Very toxic to aquatic life with long lasting effects.<sup>[1]</sup>

## Experimental Protocols

The toxicological data presented are typically generated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (based on OECD Test Guideline 401, now obsolete but historically used)

- Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.<sup>[3][4]</sup>
- Test Animals: Typically, rats are used.<sup>[3]</sup>
- Procedure:

- The test substance is administered in graduated doses to several groups of animals, with one dose per group.[\[3\]](#)
- Animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality.[\[3\]](#)
- The LD50 is calculated statistically as the dose expected to cause death in 50% of the animals.[\[3\]](#)

## Acute Dermal Irritation/Corrosion (based on OECD Test Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Test Animals: Albino rabbits are the preferred species.[\[7\]](#)[\[8\]](#)
- Procedure:
  - A single dose of the test substance is applied to a small area of the animal's skin.[\[8\]](#)
  - The treated area is observed for signs of erythema (redness) and edema (swelling) at specified intervals.[\[7\]](#)
  - The severity of the skin reactions is scored and evaluated to determine the level of irritation.[\[7\]](#)

## Acute Eye Irritation/Corrosion (based on OECD Test Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Test Animals: Albino rabbits are the preferred species.[\[9\]](#)[\[12\]](#)
- Procedure:
  - A single dose of the test substance is applied to the eye of the test animal.[\[10\]](#)

- The eye is examined at specified intervals for effects on the cornea, iris, and conjunctiva.  
[10]
- The severity of the ocular lesions is scored to classify the irritancy potential of the substance.[10]

## Skin Sensitization (based on OECD Test Guideline 406 - Buehler Test)

- Objective: To assess the potential of a substance to induce skin sensitization (allergic contact dermatitis).[13][14][15][16][17]
- Test Animals: Guinea pigs are commonly used.[13][14]
- Procedure:
  - Induction Phase: The test substance is applied topically to the skin of the test animals multiple times.[17]
  - Challenge Phase: After a rest period, a non-irritating concentration of the substance is applied to a different skin area.[13][15][17]
  - The skin reaction at the challenge site is observed and scored to determine if sensitization has occurred.[14]

## Bacterial Reverse Mutation Test (Ames Test, based on OECD Test Guideline 471)

- Objective: To detect the mutagenic potential of a chemical by its ability to induce reverse mutations in strains of Salmonella typhimurium and Escherichia coli.[18][19][20]
- Procedure:
  - Bacterial strains requiring a specific amino acid for growth are exposed to the test substance, with and without metabolic activation (e.g., S9 mix).[20]
  - The bacteria are plated on a medium lacking the required amino acid.[19][20]

- The number of revertant colonies (colonies that can grow in the absence of the amino acid) is counted. A significant increase in revertant colonies compared to the control indicates mutagenic potential.[\[19\]](#)

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **2-(Aminomethyl)-4-bromophenol**, strict adherence to safety protocols is mandatory.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[21\]](#)

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
  - Wear protective gloves (e.g., nitrile rubber).[\[1\]](#)
  - Wear a lab coat or other protective clothing.
- Respiratory Protection: If dusts are generated, a NIOSH/MSHA-approved respirator is required.[\[1\]](#)

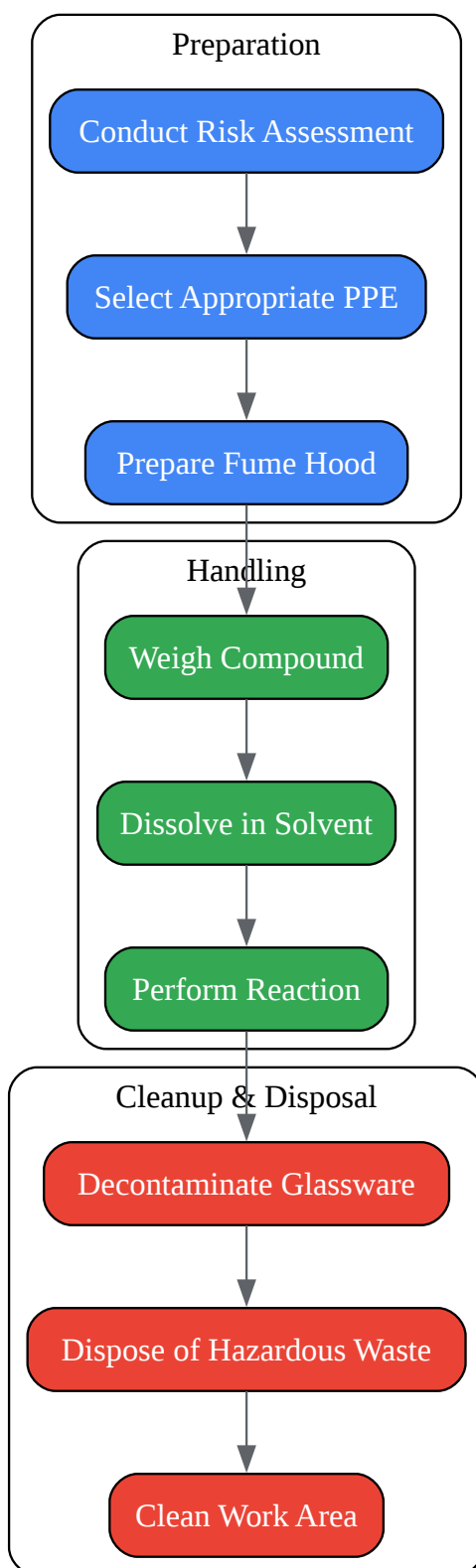
### Handling and Storage

- Avoid generation of dust.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a tightly closed, dry, and well-ventilated place.[\[1\]](#)

- The substance is reported to be air, light, and moisture sensitive; handle and store under an inert gas.[\[1\]](#)

## Visualized Workflows and Pathways

### Safe Handling Workflow



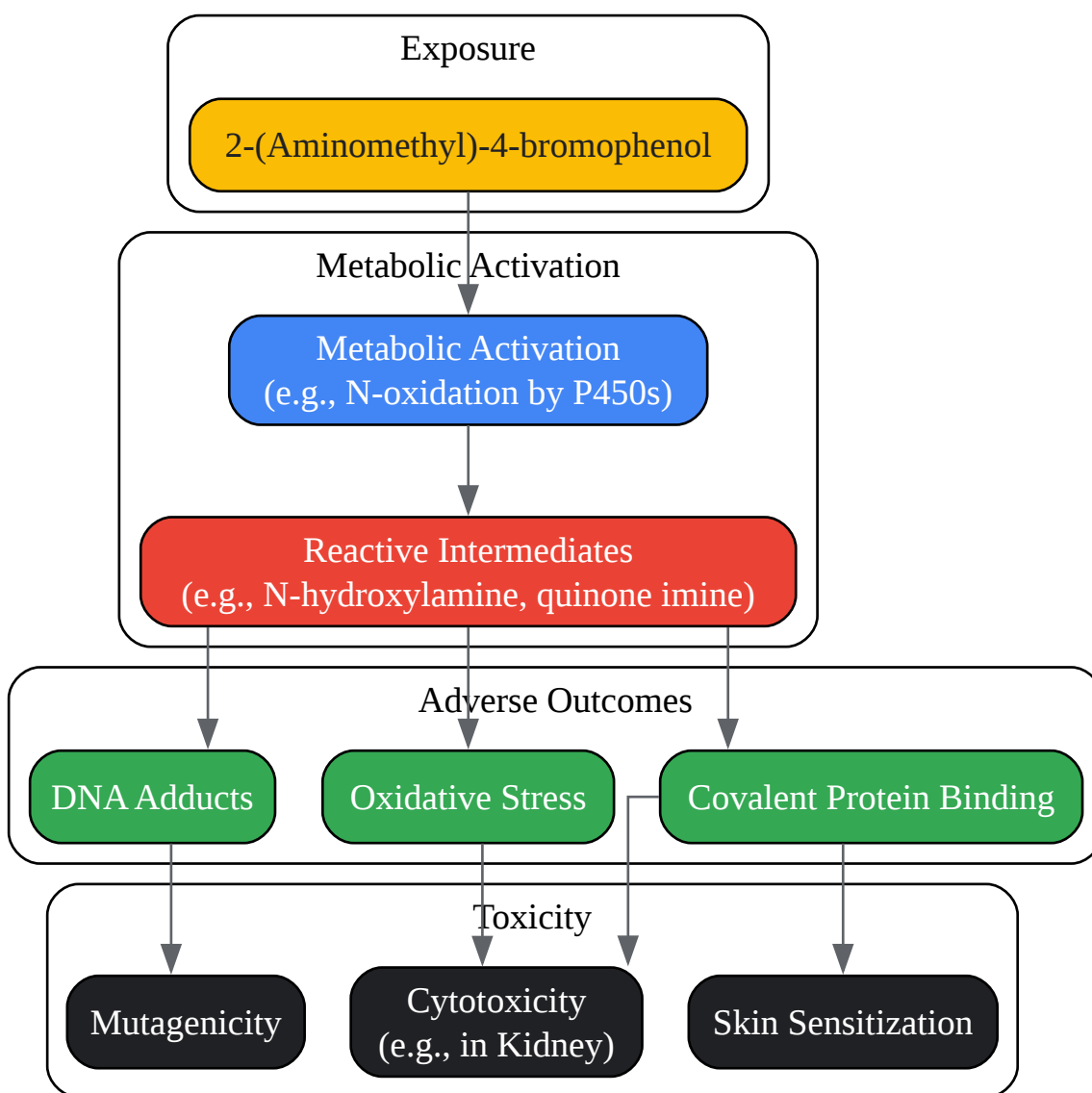
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Caption: A logical workflow for the safe handling of **2-(Aminomethyl)-4-bromophenol**.



## Hypothetical Toxicological Pathway

While specific signaling pathways for **2-(Aminomethyl)-4-bromophenol** are not well-documented, a plausible mechanism can be inferred from the toxicology of related aromatic amines and bromophenols. Aromatic amines can undergo metabolic activation to reactive intermediates that can cause cellular damage.[22][23][24][25] Bromophenols have been shown to be endocrine disruptors and can interfere with cellular processes.[26][27]



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Caption: A hypothetical toxicological pathway for **2-(Aminomethyl)-4-bromophenol**.

## First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Conclusion

**2-(Aminomethyl)-4-bromophenol** is a valuable research chemical that requires careful and informed handling due to its hazardous properties. This guide summarizes the key safety information, handling procedures, and toxicological data to assist researchers and professionals in its safe use. Adherence to the outlined safety protocols and a thorough understanding of the potential hazards are essential for minimizing risk in the laboratory.

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